

1-methoxy-2-propanol chemical properties and structure

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An In-depth Technical Guide to 1-Methoxy-2-propanol: Chemical Properties and Structure

Abstract

This technical guide provides a comprehensive overview of the chemical structure, properties, and experimental protocols related to 1-methoxy-2-propanol (also known as propylene glycol monomethyl ether, PGME). It is intended for researchers, scientists, and professionals in drug development and chemical manufacturing. This document consolidates critical data on its physicochemical, thermodynamic, and toxicological properties, presenting them in accessible tables. Furthermore, it outlines standard experimental methodologies for its synthesis and analysis and employs visual diagrams to illustrate key processes and structures, adhering to specified technical guidelines.

Chemical Structure and Identification

1-methoxy-2-propanol is a colorless, flammable liquid belonging to the glycol ether family.^[1] Its structure consists of a propane backbone with a methoxy group at position 1 and a hydroxyl group at position 2. It is produced primarily as a racemic mixture.

The chemical identity and key identifiers for 1-methoxy-2-propanol are summarized in Table 1.

Table 1: Chemical Identifiers for 1-Methoxy-2-propanol

Identifier	Value	Reference
IUPAC Name	1-methoxypropan-2-ol	[2]
Molecular Formula	C ₄ H ₁₀ O ₂	[2] [3]
Molecular Weight	90.12 g/mol	[2] [4]
CAS Number	107-98-2	[2] [3]
EC Number	203-539-1	[2] [5]
SMILES	CC(COC)O	[2]
InChI Key	ARXJGSRGQADJSQ- UHFFFAOYSA-N	[2] [3]

| Synonyms | Propylene glycol monomethyl ether (PGME), α-Propylene glycol monomethyl ether, Dowanol PM [\[3\]](#)[\[6\]](#) |

Caption: 2D chemical structure of 1-methoxy-2-propanol.

Physicochemical Properties

1-methoxy-2-propanol is a clear, colorless liquid with a mild, ethereal odor.[\[1\]](#)[\[2\]](#) It is completely miscible with water and many organic solvents.[\[7\]](#)[\[8\]](#) This high solubility in both aqueous and organic media makes it a versatile solvent and coupling agent in various industrial applications.[\[9\]](#)

Table 2: Physical and Chemical Properties of 1-Methoxy-2-propanol

Property	Value	Unit	Conditions	Reference
Appearance	Colorless liquid	-	Ambient	[2] [4]
Odor	Mild, ethereal, sweetish	-	-	[2] [10] [11]
Boiling Point	118 - 121	°C	760 mmHg	[4] [7] [12]
Melting Point	-95 to -97	°C	-	[7] [8] [13]
Density	0.916 - 0.924	g/mL	25 °C	[4] [10] [14]
Vapor Pressure	10.9 - 12.5	mmHg	25 °C	[2] [4] [13]
Vapor Density	3.11 - 3.12	(Air = 1.0)	-	[4] [7] [14]
Water Solubility	Completely miscible	-	20 °C	[7] [12]
Refractive Index	1.403 - 1.407	n _{20/D}	20 °C	[10] [12] [13]
Viscosity	1.81 - 1.90	cP (mPa·s)	20 °C	[8] [11] [12]
Surface Tension	27.00	dyn/cm	-	[12]

| Partition Coefficient (log P) | < 1 | - | 20 °C | [\[7\]](#) |

Thermodynamic and Spectroscopic Data

The thermodynamic properties of 1-methoxy-2-propanol are crucial for process design and safety assessments. Spectroscopic data are vital for its identification and quantification.

Table 3: Thermodynamic Properties of 1-Methoxy-2-propanol

Property	Value	Unit	Reference
Flash Point (Closed Cup)	31.1 - 33	°C	[7][11]
Flash Point (Open Cup)	36	°C	[8]
Autoignition Temperature	278	°C (532 °F)	[14]
Molar Heat of Vaporization	32.64	kJ/mol	[8]

| Specific Heat Capacity | 49.5 | cal/mol·K | [12] |

Spectroscopic Data:

- ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry data are available for 1-methoxy-2-propanol and serve as fingerprints for its identification.[3][15][16] These spectra are crucial for quality control and research applications. For instance, ¹H NMR spectroscopy can be used to distinguish between the primary (1-methoxy-2-propanol) and secondary (2-methoxy-1-propanol) alcohol isomers.[15]

Safety and Toxicology

1-methoxy-2-propanol is classified as a flammable liquid and can cause drowsiness or dizziness upon exposure.[5][17] While considered less toxic than ethylene glycol ethers, appropriate safety precautions are necessary.[9][18]

Table 4: Safety and Flammability Data

Parameter	Value	Unit	Reference
Lower Explosive Limit (LEL)	1.48 - 1.6	% (V)	[4][7]
Upper Explosive Limit (UEL)	13.74 - 18.8	% (V)	[4][7]
UN Number	3092	-	[2]

| GHS Hazard Statements | H226, H336 | - | [5][17] |

Toxicological Profile: Exposure can cause irritation to the skin, eyes, and respiratory tract.[2] [19] High concentrations of vapor may lead to central nervous system effects such as dizziness, drowsiness, and headache.[9][11][20] The alpha-isomer (1-methoxy-2-propanol) is considered to have low toxicity, whereas the beta-isomer (2-methoxy-1-propanol), which may be present as an impurity, is associated with higher toxicity.[20][21]

Table 5: Toxicological Data | Endpoint | Species | Value | Reference | | :--- | :--- | :--- | :--- | | LD₅₀ (Oral) | Rat | 4,016 - 5,660 | mg/kg | [7][9] | | LD₅₀ (Oral) | Mouse | 11,700 | mg/kg | [11] | | LC₅₀ (Inhalation) | Rat | 7,000 - 10,000 | ppm / 5-6 h | [7][9] | | TLV-TWA (ACGIH) | Human | 100 | ppm | [10] | | STEL (ACGIH) | Human | 150 | ppm | [10] |

Experimental Protocols

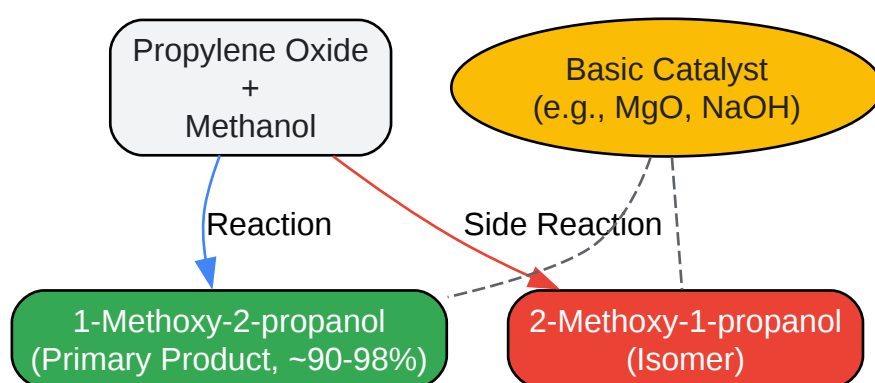
Synthesis of 1-Methoxy-2-propanol

The primary industrial method for synthesizing 1-methoxy-2-propanol is the reaction of propylene oxide with methanol.[8][22] The reaction is typically base-catalyzed, which favors the formation of the desired primary alcohol isomer, 1-methoxy-2-propanol, over the secondary alcohol, 2-methoxy-1-propanol.[23]

General Protocol:

- Reactant Charging: Propylene oxide and an excess of methanol are charged into a suitable reactor.[22]

- **Catalyst Addition:** A basic catalyst, such as sodium hydroxide (NaOH) or a specialized heterogeneous catalyst like magnesium oxide (MgO), is introduced.[22][23]
- **Reaction:** The mixture is heated and stirred under controlled temperature and pressure, allowing for the ring-opening of the propylene oxide epoxide by methanol.[23][24]
- **Purification:** The resulting product mixture, containing 1-methoxy-2-propanol, unreacted methanol, the 2-methoxy-1-propanol isomer, and other byproducts, is subjected to distillation to isolate the purified 1-methoxy-2-propanol.[8][22]



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Caption: Synthesis pathway of 1-methoxy-2-propanol.

Quantification in Biological Samples

A common requirement in toxicological and occupational health studies is the quantification of 1-methoxy-2-propanol and its metabolites in biological matrices like plasma or urine.[2] Gas chromatography is a frequently used analytical technique for this purpose.[25]

General Protocol (GC-FID):

- **Sample Preparation:** A known volume of plasma or urine is obtained. An internal standard is added.
- **Extraction:** The sample undergoes solvent extraction to isolate 1-methoxy-2-propanol and its metabolites from the biological matrix.[2]

- Analysis: The extract is injected into a Gas Chromatograph equipped with a Flame Ionization Detector (GC-FID).[25] A capillary column is used for separation.
- Quantification: The concentration is determined by comparing the peak areas of the analyte and its metabolite to those of a calibration curve prepared with known standards. The limit of quantification is typically in the low $\mu\text{g/mL}$ range.[25]

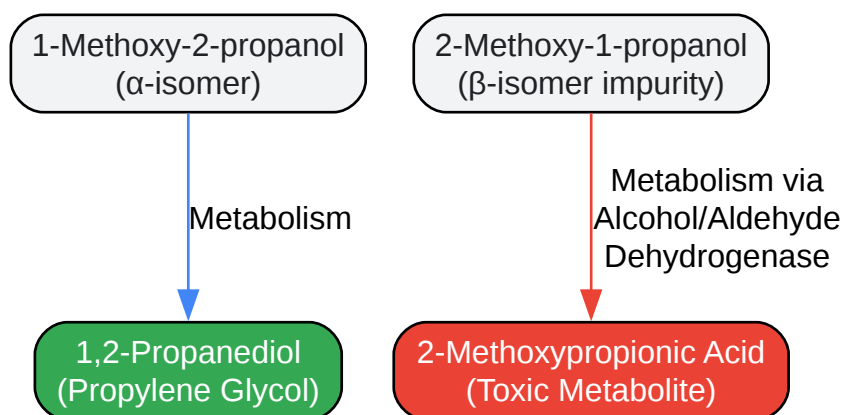


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Caption: Experimental workflow for analyzing 1-methoxy-2-propanol.

Metabolism

Upon absorption, 1-methoxy-2-propanol is readily metabolized. The primary metabolic pathway for the alpha-isomer involves its conversion to 1,2-propanediol (propylene glycol).[25] The more toxic beta-isomer (2-methoxy-1-propanol) is metabolized via alcohol/aldehyde dehydrogenase to form 2-methoxypropionic acid, which is linked to its adverse health effects.[20][21]



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Caption: Metabolic pathways for isomers of propylene glycol methyl ether.

Applications

Due to its excellent solvent properties, 1-methoxy-2-propanol is widely used across various industries.[8][9]

- Coatings and Inks: It serves as a solvent for paints, lacquers, varnishes, and printing inks.[9][13][18]
- Cleaners: It is used as a coupling agent and solvent in industrial and household cleaning formulations.[9]
- Chemical Intermediate: It is a precursor in the synthesis of other chemicals, most notably propylene glycol methyl ether acetate (PMA).
- Other Uses: It also finds application as a fuel antifreeze, an extractant, and in agricultural pesticide formulations.[8][9][18]

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